

2,3-Difluoro-6-methoxybenzaldehyde molecular structure

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Compound of Interest

Compound Name: 2,3-Difluoro-6-methoxybenzaldehyde

Cat. No.: B067421

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An In-depth Technical Guide to the Molecular Structure of **2,3-Difluoro-6-methoxybenzaldehyde**

Introduction

2,3-Difluoro-6-methoxybenzaldehyde is a fluorinated aromatic aldehyde that serves as a key building block in organic synthesis. Its unique substitution pattern, featuring two adjacent fluorine atoms and a methoxy group ortho to the aldehyde, imparts specific reactivity and properties. These characteristics make it a valuable intermediate in the development of complex molecules, particularly in the pharmaceutical and agrochemical industries. This document provides a comprehensive overview of its molecular structure, physicochemical properties, synthesis, and spectroscopic signature, intended for researchers, scientists, and professionals in drug development.

Molecular Structure and Identifiers

The core of **2,3-Difluoro-6-methoxybenzaldehyde** is a benzene ring substituted with an aldehyde group, a methoxy group, and two fluorine atoms. The IUPAC name for this compound is **2,3-Difluoro-6-methoxybenzaldehyde**.^[1] Key identifiers and structural information are summarized below.

Table 1: Chemical Identifiers and Structural Details

Identifier	Value
CAS Number	187543-87-9[1][2][3][4][5]
Molecular Formula	C ₈ H ₆ F ₂ O ₂ [1][2][4][6][7]
Molecular Weight	172.13 g/mol [1][2][4][8]
IUPAC Name	2,3-Difluoro-6-methoxybenzaldehyde
Synonyms	5,6-Difluoro-o-anisaldehyde, Benzaldehyde, 2,3-difluoro-6-methoxy-[1][4]
Canonical SMILES	COC1=C(C(=C(C=C1)F)F)C=O[1][7]
InChIKey	AKOJAYHBKACKNJ-UHFFFAOYSA-N[1][7]

// Substituents O_methoxy [label="O", fontcolor="#EA4335"]; CH3_methoxy [label="CH₃", fontcolor="#4285F4"]; F_2 [label="F", fontcolor="#34A853"]; F_3 [label="F", fontcolor="#34A853"]; C_aldehyde [label="C", fontcolor="#FBBC05"]; H_aldehyde [label="H", fontcolor="#202124"]; O_aldehyde [label="O", fontcolor="#EA4335"];

// Connections C6 -> O_methoxy [penwidth=1.5]; O_methoxy -> CH3_methoxy [penwidth=1.5]; C2 -> F_2 [penwidth=1.5]; C3 -> F_3 [penwidth=1.5]; C1 -> C_aldehyde [penwidth=1.5]; C_aldehyde -> H_aldehyde [penwidth=1.5]; C_aldehyde -> O_aldehyde [penwidth=2.0, label=""];

// Positional labels pos1 [label="1", pos="C1!", style=invis]; pos2 [label="2", pos="C2!", style=invis]; pos3 [label="3", pos="C3!", style=invis]; pos4 [label="4", pos="C4!", style=invis]; pos5 [label="5", pos="C5!", style=invis]; pos6 [label="6", pos="C6!", style=invis]; }

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